

# Essential Safety and Logistical Guide for Handling 2',4'-Dihydroxychalcone

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## Compound of Interest

Compound Name: 2',4'-Dihydroxychalcone

Cat. No.: B1240110

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For Immediate Reference: This document provides crucial procedural guidance for the safe handling and disposal of **2',4'-Dihydroxychalcone** (CAS No. 1776-30-3). This information is intended for researchers, scientists, and drug development professionals to foster a safe laboratory environment.

Hazard Identification and Precautionary Measures: There is conflicting information regarding the hazard classification of **2',4'-Dihydroxychalcone**. While one Safety Data Sheet (SDS) classifies it as a non-hazardous substance[1], other sources indicate that chalcones as a class of compounds may pose health risks, including skin, eye, and respiratory irritation[2][3][4][5]. Given this discrepancy, a precautionary approach is strongly advised, treating **2',4'-Dihydroxychalcone** as a potentially hazardous substance. Always handle with care to avoid potential irritation, allergic reactions, or other unknown toxic effects.[2]

## Operational Plan: Safe Handling of 2',4'-Dihydroxychalcone

A systematic approach is essential for minimizing exposure and ensuring safety when working with **2',4'-Dihydroxychalcone**.

### 1. Engineering Controls:

- Ventilation: Always handle **2',4'-Dihydroxychalcone** in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing or preparing solutions, a

chemical fume hood is required.[2][3]

- Containment: When weighing the solid compound, use an analytical balance within a fume hood or a powder containment hood to prevent the dispersion of dust.[2]

2. Personal Protective Equipment (PPE): A multi-layered approach to personal protection is essential.[2]

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against dust particles and potential splashes.[2][6]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of damage before each use.[2][3]
- Body Protection: A laboratory coat is required to prevent skin contact.[2][6] For operations with a higher risk of dust generation, disposable coveralls are recommended.[2]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator should be worn.[3][4]

3. Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[2]

4. Procedural Steps for Handling:

- Preparation: Before starting work, ensure that all necessary PPE is readily available and in good condition. Locate the nearest eyewash station and safety shower.
- Weighing: Carefully weigh the solid compound in a fume hood to minimize dust inhalation.
- Solution Preparation: When dissolving the compound, add the solid to the solvent slowly to prevent splashing.[2]

- Post-Handling: After handling, decontaminate the work surface and any equipment used. Remove and dispose of contaminated PPE in the designated hazardous waste stream.[\[2\]](#)

## Disposal Plan: Safe Disposal of 2',4'-Dihydroxychalcone

Proper disposal of **2',4'-Dihydroxychalcone** and its contaminated waste is critical to protect the environment and comply with regulations.[\[2\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[7\]](#)

### 1. Waste Segregation:

- Solid Waste: Collect unused or waste **2',4'-Dihydroxychalcone** powder in a clearly labeled, sealed container for hazardous solid waste.[\[2\]](#)
- Contaminated Materials: All disposable items that have come into contact with the compound (e.g., gloves, weigh boats, paper towels) should be collected in a designated hazardous waste container.[\[2\]](#)
- Liquid Waste: Solutions containing **2',4'-Dihydroxychalcone** should be collected in a labeled, sealed container for hazardous liquid waste. Do not mix with incompatible waste streams.[\[2\]](#)

### 2. Waste Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**2',4'-Dihydroxychalcone**".
- List all components of the waste, including any solvents.
- Indicate the approximate percentage of each component.

### 3. Storage of Waste:

- Store sealed waste containers in a designated and secure satellite accumulation area.

- The storage area should be cool, dry, and well-ventilated, away from heat sources and direct sunlight.[7]

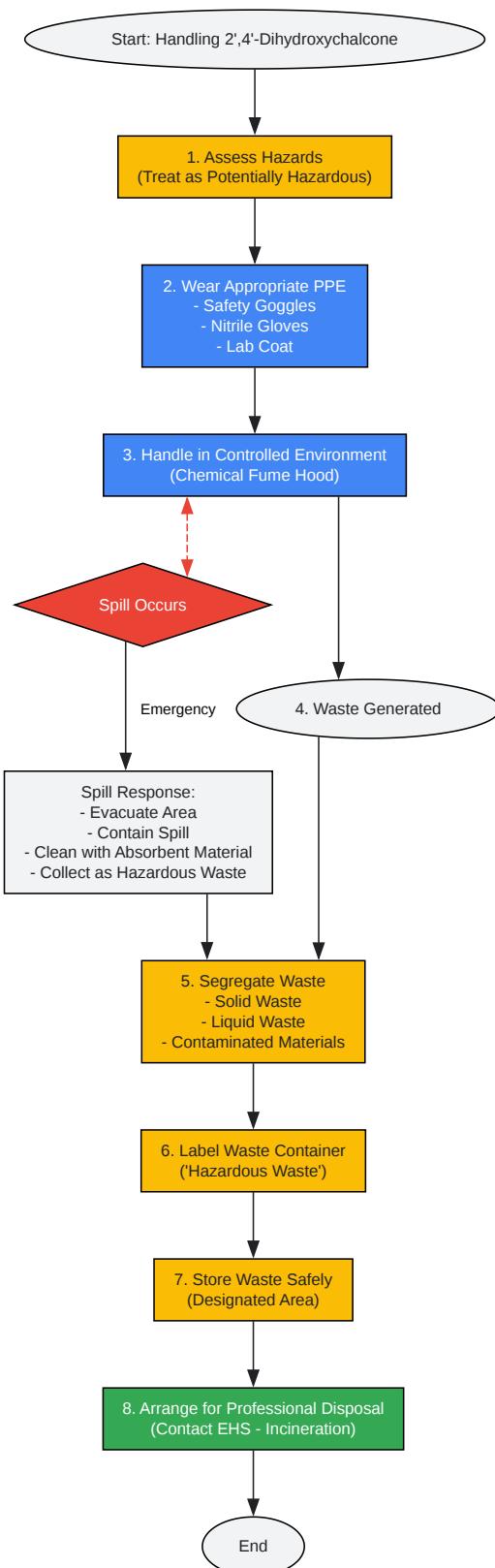
#### 4. Final Disposal Method:

- The recommended method for the disposal of **2',4'-Dihydroxychalcone** waste is incineration by a licensed hazardous waste disposal company.[2] This ensures the complete destruction of the compound.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste.[8]
- Always adhere to local, state, and federal regulations for hazardous waste disposal.[9]

## Quantitative Data

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>3</sub> [1]
Molecular Weight	240.3 g/mol [1]
Occupational Exposure Limits	No data available

## Safe Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **2',4'-Dihydroxychalcone**.

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